

Recrystallization techniques for 4-Aminomorpholin-3-one hydrochloride

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Compound of Interest

Compound Name: 4-Aminomorpholin-3-one
hydrochloride

Cat. No.: B13491472

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Executive Summary

This application note details high-purity recrystallization protocols for **4-Aminomorpholin-3-one hydrochloride** (CAS: 2622234-46-0; Free base CAS: 858455-28-4). This compound is a critical hydrazine-class building block used in the synthesis of N-amino heterocycles, often serving as a scaffold for kinase inhibitors and bioactive pyrazoles.

Critical Distinction: Researchers must distinguish this compound (N-amino derivative) from the structurally related Rivaroxaban intermediate, 4-(4-aminophenyl)morpholin-3-one. This protocol specifically addresses the highly polar, hygroscopic N-amino hydrochloride salt.

Physicochemical Profile & Solubility

Thermodynamics

Successful recrystallization requires exploiting the differential solubility between the target hydrazine salt and common impurities (unreacted morpholin-3-one, inorganic salts, and oxidation byproducts).

Table 1: Solubility Profile of 4-Aminomorpholin-3-one HCl

Solvent System	Solubility Behavior	Role in Protocol
Methanol (MeOH)	High (Ambient/Warm)	Primary Solvent
Ethanol (EtOH)	Moderate (Hot)	Primary Solvent (Scale-up)
Water	Very High	Co-solvent (use sparingly)
Isopropanol (IPA)	Low	Anti-solvent / Wash
Ethyl Acetate (EtOAc)	Insoluble	Anti-solvent
MTBE	Insoluble	Anti-solvent (Preferred)
Dichloromethane	Insoluble	Impurity Wash (removes neutrals)

Mechanistic Insight: The hydrochloride salt is an ionic lattice. Protophilic solvents (MeOH) disrupt the lattice effectively. Non-polar solvents (EtOAc) fail to solvate the ions, making them ideal anti-solvents to force controlled nucleation.

Protocol A: The "Methanol Displacement" Method (High Purity)

Recommended for: Laboratory scale (1g – 50g), removal of inorganic salts, and achieving >99.5% HPLC purity.

Principle: This method utilizes the high solubility of the HCl salt in methanol to filter out insoluble inorganic byproducts (e.g., NaCl, KCl) generated during synthesis, followed by displacement with a non-polar anti-solvent.

Step-by-Step Procedure:

- **Dissolution:** Charge crude 4-aminomorpholin-3-one HCl into a flask. Add Methanol (5-7 volumes).
- **Digestion:** Heat to 45–50°C under Nitrogen atmosphere. Stir for 20 minutes.

- Note: Do not boil aggressively; hydrazines are sensitive to thermal oxidation.
- Hot Filtration: Filter the warm solution through a sintered glass funnel (P3 porosity) or Celite pad to remove undissolved inorganic salts.
- Concentration: Concentrate the filtrate under vacuum (Rotavap) at 40°C until the volume is reduced by ~50%.
- Nucleation (Anti-solvent Addition):
 - Slowly add MTBE (Methyl tert-butyl ether) or Ethyl Acetate dropwise to the warm methanol solution until a persistent haze forms (Cloud Point).
 - Ratio target: Final Solvent:Anti-solvent ratio should be approx. 1:3.
- Crystal Growth: Allow the mixture to cool slowly to room temperature (20°C) over 2 hours, then chill to 0–5°C for 1 hour.
- Isolation: Filter the white crystalline solid under nitrogen.
- Washing: Wash the cake with cold MTBE/MeOH (9:1 mixture).
- Drying: Dry in a vacuum oven at 35°C for 12 hours. Use P₂O₅ desiccant if available due to hygroscopicity.

Protocol B: The "Ethanol Reflux" Method (Scale-Up)

Recommended for: Pilot scale (>50g), bulk purification where inorganic salt content is already low.

Principle: Exploits the steep solubility curve in ethanol. The salt is soluble in boiling ethanol but crystallizes out significantly upon cooling.

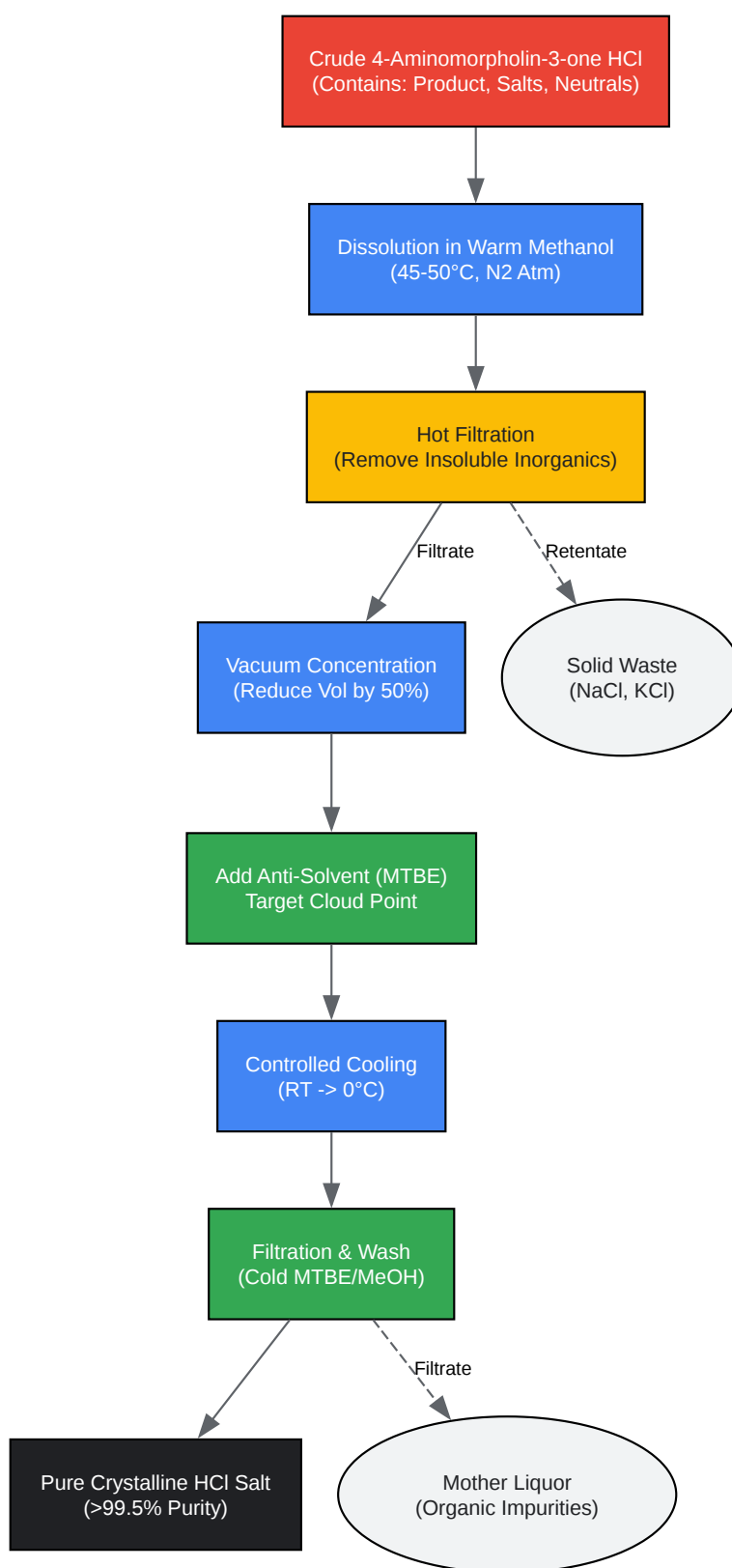
Step-by-Step Procedure:

- Slurry: Suspend the crude solid in Absolute Ethanol (10 volumes).
- Reflux: Heat the slurry to reflux (~78°C). The solid should fully dissolve.

- Troubleshooting: If a small amount of solid remains after 15 mins, add Ethanol in 0.5 vol increments. If solid is grey/inorganic, filter it off hot.
- Controlled Cooling: Turn off the heat source. Allow the flask to cool to ambient temperature on the oil bath (slow cooling promotes larger, purer crystals).
- Seeding (Optional): At ~45°C, add seed crystals (0.1 wt%) to prevent "oiling out" or supersaturation.
- Maturation: Stir at 0–5°C for 3 hours.
- Filtration & Wash: Filter and wash with cold Isopropanol (IPA). IPA is used here as it removes residual ethanol but dissolves less product than ethanol.

Process Workflow Visualization

The following diagram illustrates the logic flow for Protocol A, emphasizing the critical impurity removal steps.



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Caption: Workflow for Method A (Methanol/MTBE Displacement) highlighting the separation of inorganic salts via hot filtration and organic impurities via mother liquor rejection.

Critical Control Points & Troubleshooting

A. Thermal Stability (The Hydrazine Risk)

Hydrazine derivatives can undergo disproportionation or oxidation at high temperatures.

- Risk: Brown discoloration indicates oxidation.
- Mitigation: Always use an inert atmosphere (Nitrogen bubbler) during heating steps. Keep bath temperatures below 60°C whenever possible.

B. Hygroscopicity

The HCl salt will absorb atmospheric moisture, leading to a sticky gum ("oiling out") rather than crystals.

- Mitigation: Minimize exposure to air.^[1] Store the final product in a desiccator or under Argon. If oiling occurs during recrystallization, reheat to dissolve and add more ethanol (co-solvent) before cooling again.

C. Analytical Validation

Verify the success of the protocol using these metrics:

- Silver Nitrate Titration: Confirms the stoichiometry of the HCl salt (Target: 1.0 eq Chloride).
- HPLC (C18 Column): Mobile phase: Phosphate Buffer (pH 3.0) / Acetonitrile. (Low pH prevents peak tailing of the amine).
- ¹H-NMR (DMSO-d₆): Check for the disappearance of the morpholin-3-one starting material peaks.

References

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